

# Safety and Handling of 7-Bromohept-1-yne: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 7-Bromohept-1-yne

Cat. No.: B2833557

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This guide provides comprehensive safety and handling information for **7-Bromohept-1-yne** (CAS No. 81216-14-0), a versatile bifunctional molecule utilized in advanced organic synthesis, particularly in the construction of complex molecular architectures and as a linker in Proteolysis Targeting Chimeras (PROTACs). Given its hazardous properties, a thorough understanding of its safety profile and proper handling procedures is critical for ensuring laboratory safety.

## Chemical and Physical Properties

**7-Bromohept-1-yne** is a liquid at room temperature.<sup>[1]</sup> While specific experimental data for some physical properties are limited, the following table summarizes available information. For context, properties of the closely related compound 7-bromo-1-heptene are also provided.

Property	Value for 7-Bromohept-1-yne	Value for 7-Bromo-1-heptene (for comparison)	Source
Molecular Formula	C <sub>7</sub> H <sub>11</sub> Br	C <sub>7</sub> H <sub>13</sub> Br	[2]
Molecular Weight	175.07 g/mol	177.08 g/mol	[2]
CAS Number	81216-14-0	4117-09-3	
Appearance	Liquid	Colorless liquid	
Boiling Point	Data not available	27 °C at 1 mmHg	
Density	Data not available	1.162 g/mL at 25 °C	
Flash Point	Data not available	58.3 °C (closed cup)	
Storage Temperature	2-8°C, sealed in dry conditions	Store in a cool place	[3]

## Hazard Identification and Safety Precautions

**7-Bromohept-1-yne** is classified as a hazardous chemical. All personnel handling this compound must be thoroughly familiar with its potential hazards and the required safety precautions.

## GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **7-Bromohept-1-yne** is classified as follows:

Hazard Class	Category
Flammable liquids	Category 2
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2A
Specific target organ toxicity – single exposure (Respiratory tract irritation)	Category 3

Source:[2]

Signal Word: Danger

Hazard Pictograms:

 Flame pictogram  Exclamation mark pictogram

## Hazard and Precautionary Statements

Hazard Statements:[2]

- H225: Highly flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below.

Code	Precaution
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P240	Ground and bond container and receiving equipment.
P241	Use explosion-proof electrical/ventilating/lighting equipment.
P242	Use non-sparking tools.
P243	Take action to prevent static discharges.
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of water.
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention.

P337+P313	If eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash it before reuse.
P370+P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P403+P235	Store in a well-ventilated place. Keep cool.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

## Toxicological Information

Specific toxicological data for **7-Bromohept-1-yne**, such as LD50 values, are not readily available in the reviewed literature.[3] However, based on its GHS classification, it is known to cause skin, eye, and respiratory tract irritation.[2] All handling should be performed with appropriate personal protective equipment to minimize exposure.

## Handling and Storage

### Engineering Controls

- Work with **7-Bromohept-1-yne** should be conducted in a well-ventilated chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.[4]
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[4]
- Skin Protection: Wear chemically resistant gloves (e.g., neoprene or nitrile rubber) and a lab coat.[4]
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH-certified organic vapor respirator should be used.[4]

## Storage

- Store in a tightly closed container in a dry, well-ventilated area.[3]
- Keep in a cool place, with recommended storage at 2-8°C.
- Store away from incompatible materials and sources of ignition.[3]

## Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[3]
- Conditions to Avoid: Heat, flames, sparks, and other sources of ignition.[3]
- Incompatible Materials: Strong oxidizing agents.[3]
- Hazardous Decomposition Products: Upon combustion, may produce carbon oxides and hydrogen bromide.[5]

## Experimental Protocols

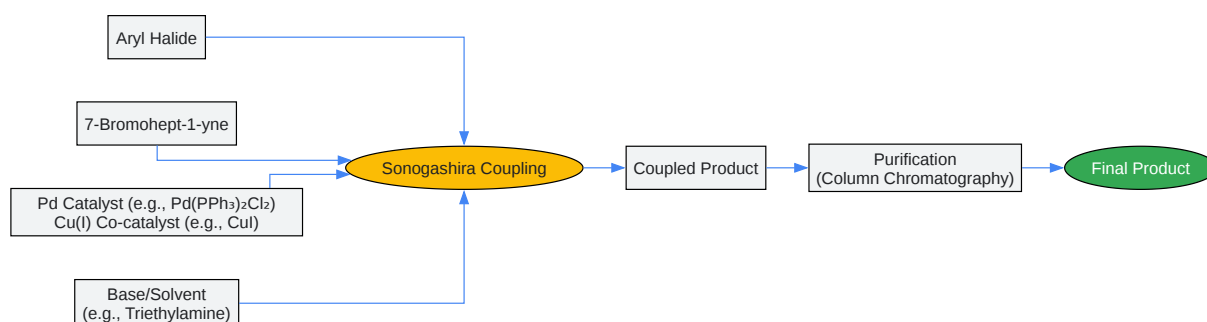
**7-Bromohept-1-yne** is a key reagent in several important organic transformations. The following sections provide detailed methodologies for its use in Sonogashira coupling and as a PROTAC linker.

### Sonogashira Coupling

The Sonogashira coupling is a cross-coupling reaction between a terminal alkyne and an aryl or vinyl halide, catalyzed by palladium and copper complexes.[6] This reaction is widely used to form carbon-carbon bonds.[6]

#### General Procedure:

- **Inert Atmosphere:** All glassware should be oven-dried and the reaction should be set up under an inert atmosphere (e.g., nitrogen or argon).
- **Solvent and Base:** A suitable solvent (e.g., THF, triethylamine) is degassed by bubbling with an inert gas for at least 30 minutes. Triethylamine often serves as both the solvent and the base.<sup>[7]</sup>
- **Reaction Setup:** To a reaction flask, add the aryl halide (1 equivalent), **7-Bromohept-1-yne** (1.1-1.5 equivalents), a palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$ , 1-5 mol%), and a copper(I) co-catalyst (e.g., CuI, 1-5 mol%).<sup>[7]</sup>
- **Reaction Conditions:** The reaction mixture is stirred at room temperature or gently heated until the starting material is consumed, as monitored by TLC or GC-MS.
- **Work-up:** Upon completion, the reaction mixture is filtered to remove the amine salt precipitate. The filtrate is then concentrated under reduced pressure. The residue is redissolved in an organic solvent (e.g., ethyl acetate), washed with water and brine, dried over anhydrous sodium sulfate, and concentrated.
- **Purification:** The crude product is purified by column chromatography on silica gel.



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**Figure 1.** Workflow for a Sonogashira Coupling Reaction.

## Use as a PROTAC Linker

**7-Bromohept-1-yne** serves as a versatile linker in the synthesis of PROTACs, which are bifunctional molecules that induce the degradation of a target protein.[8] The alkyne and bromide functionalities allow for sequential conjugation to a protein of interest (POI) ligand and an E3 ligase ligand.

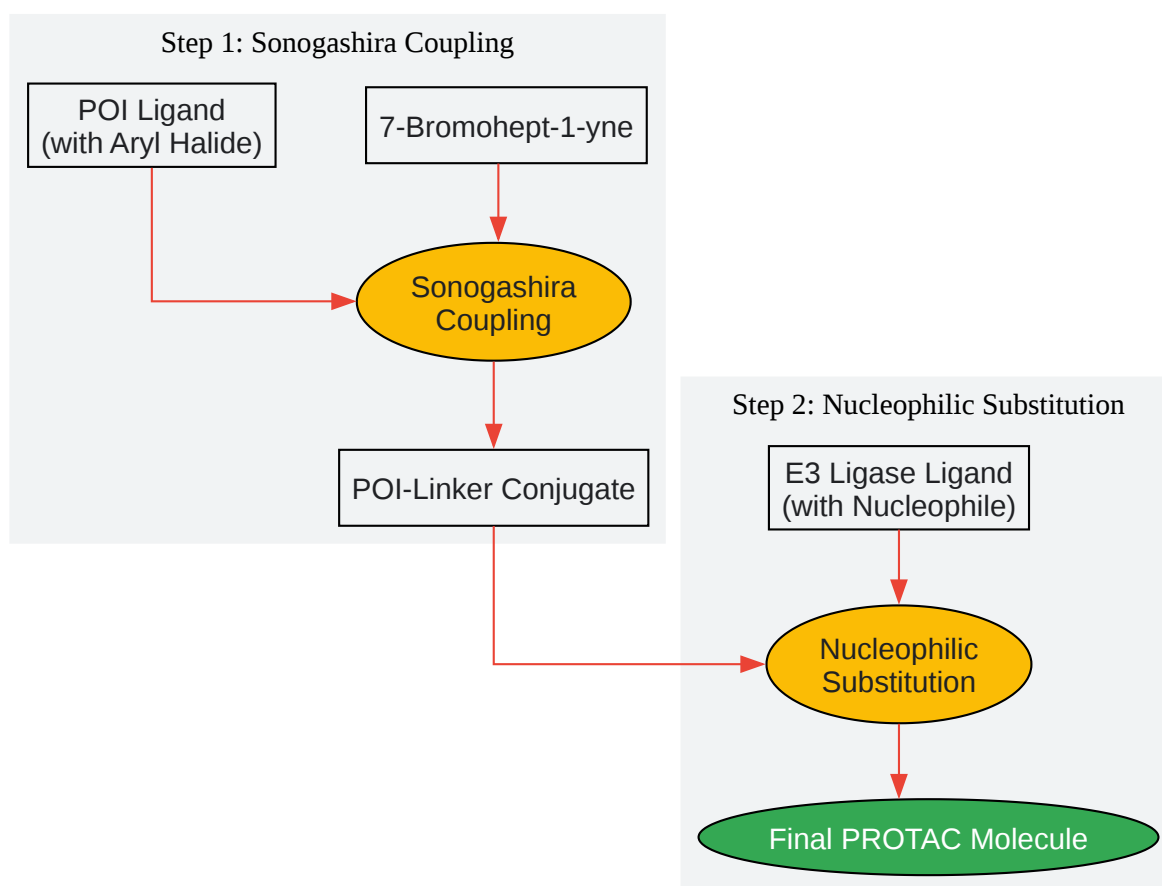
General Synthetic Strategy:

- **First Conjugation** (e.g., Sonogashira Coupling): The terminal alkyne of **7-Bromohept-1-yne** is coupled to an aryl halide-functionalized POI ligand using the Sonogashira reaction conditions described previously.
- **Purification**: The resulting POI-linker conjugate is purified by chromatography.
- **Second Conjugation** (e.g., Nucleophilic Substitution): The bromide of the POI-linker conjugate is then displaced by a nucleophilic group (e.g., an amine or thiol) on the E3 ligase



ligand. This reaction is typically carried out in a polar aprotic solvent (e.g., DMF, DMSO) with a non-nucleophilic base (e.g., DIPEA).

- Final Purification: The final PROTAC molecule is purified by preparative HPLC.



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**Figure 2.** General workflow for PROTAC synthesis using **7-Bromohept-1-yne**.

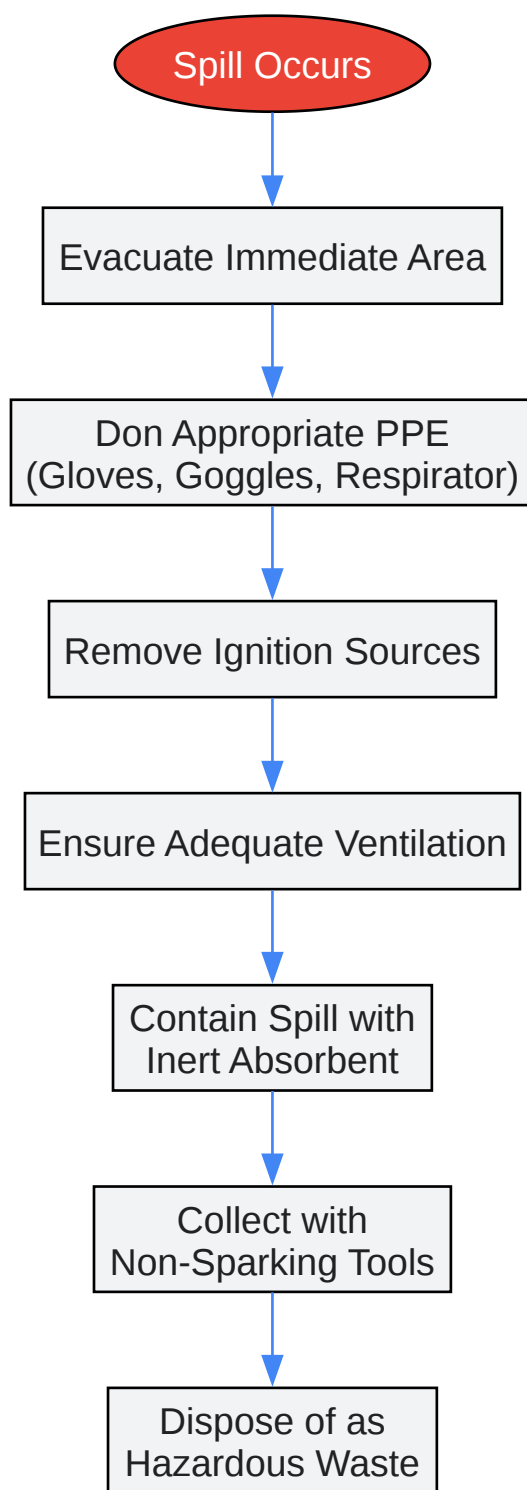
## Emergency Procedures

## Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: Highly flammable liquid and vapor. Vapors may travel to a source of ignition and flash back. Containers may explode when heated.[4]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[4]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition. [4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Containment and Cleaning: Absorb with an inert absorbent material (e.g., vermiculite, sand, or earth) and dispose of as hazardous waste. Use non-sparking tools.



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**Figure 3.** Decision workflow for handling a **7-Bromohept-1-yne** spill.

## Disposal Considerations

Dispose of **7-Bromohept-1-yne** and any contaminated materials in accordance with local, state, and federal regulations. This material should be treated as hazardous waste.

This technical guide is intended to provide comprehensive safety and handling information for **7-Bromohept-1-yne**. It is not a substitute for a thorough risk assessment and adherence to all institutional and regulatory safety protocols. Always consult the most up-to-date Safety Data Sheet (SDS) before working with this chemical.

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